

Preparation of SM-164 Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: SM-164

Cat. No.: B1681016

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Abstract

This document provides detailed protocols and application notes for the preparation, storage, and handling of stock solutions of **SM-164**, a potent, cell-permeable, bivalent Smac mimetic that acts as an antagonist of the Inhibitor of Apoptosis Proteins (IAPs).^{[1][2][3][4][5]} Accurate preparation of stock solutions is critical for ensuring experimental reproducibility and maximizing the compound's efficacy in in-vitro and in-vivo studies. These guidelines are intended to ensure the stability and activity of **SM-164** for research applications.

Introduction to SM-164

SM-164 is a non-peptide small molecule that mimics the endogenous protein Smac/DIABLO, leading to the degradation of cellular IAP proteins (cIAP-1 and cIAP-2) and the inhibition of X-linked inhibitor of apoptosis protein (XIAP). By targeting IAPs, **SM-164** can induce apoptosis in cancer cells and is a valuable tool for studying the role of IAPs in cell death pathways. Given its potency, with an IC₅₀ value of 1.39 nM for binding to the BIR2 and BIR3 domains of XIAP, precise and accurate solution preparation is paramount for achieving reliable experimental outcomes.

Physicochemical Properties and Solubility

Understanding the physical and chemical properties of **SM-164** is essential for its proper handling and storage.

Property	Value	Source
Molecular Weight	1121.4 g/mol	
Appearance	Lyophilized powder	
Solubility in DMSO	≥56.07 mg/mL	
50 mg/mL		
25 mg/mL (may require sonication)		
Solubility in Water	Insoluble	
Solubility in Ethanol	Insoluble	

Experimental Protocols

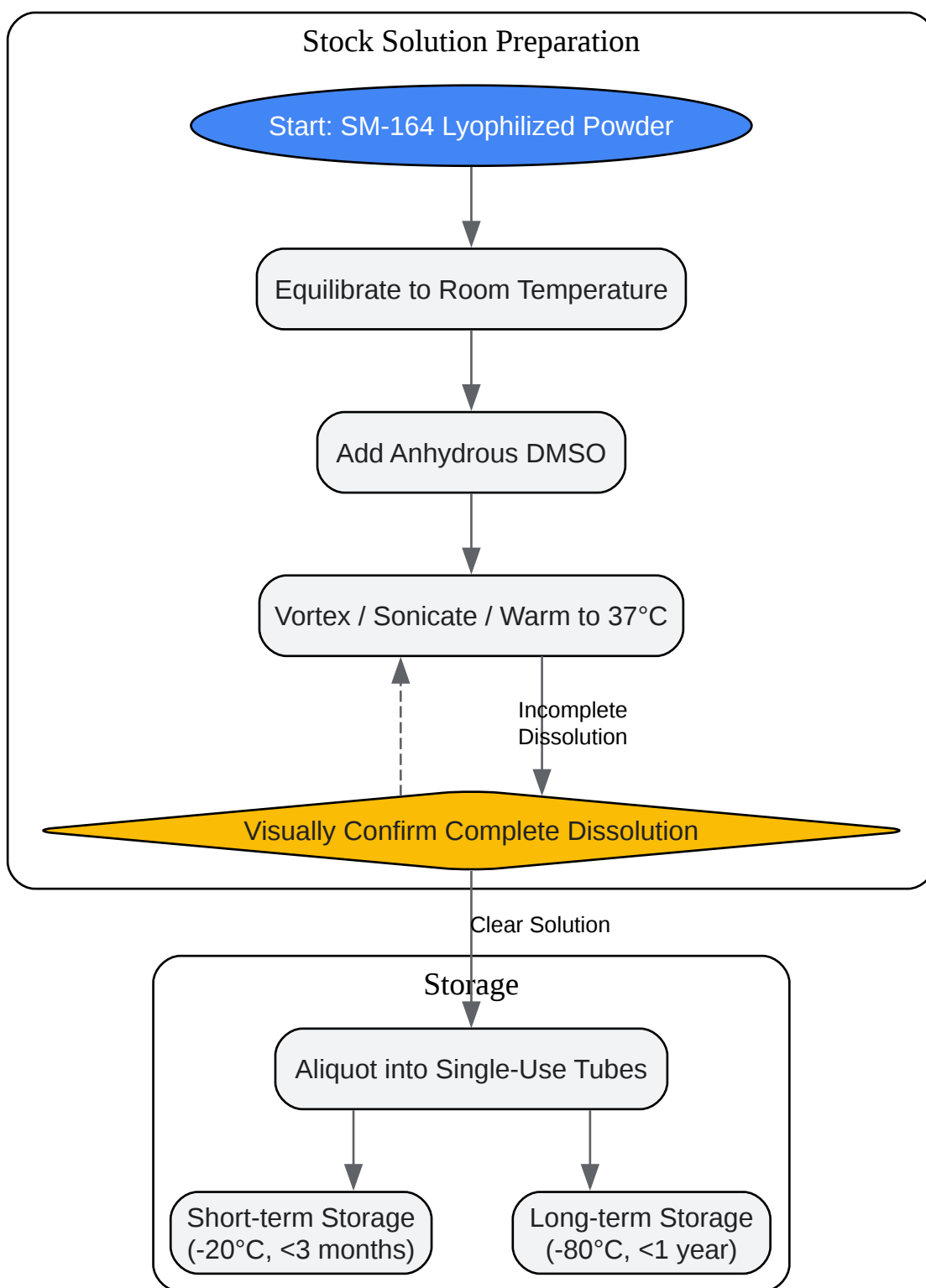
Materials and Equipment

- **SM-164** lyophilized powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated precision pipettes and sterile tips
- Vortex mixer
- Ultrasonic water bath (optional, but recommended)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Preparation of a 10 mM SM-164 Stock Solution in DMSO

This protocol provides a method for preparing a commonly used 10 mM stock solution.

- Acclimatization: Allow the vial of lyophilized **SM-164** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- Reconstitution: For preparing a 10 mM stock solution from 1 mg of **SM-164**, add 89 μ L of high-purity DMSO to the vial.
- Dissolution:
 - Cap the vial tightly and vortex for 1-2 minutes to facilitate dissolution.
 - For complete dissolution, it is recommended to warm the solution at 37°C for 10 minutes and/or sonicate in an ultrasonic water bath for a few minutes.
 - Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is crucial to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C for short-term storage (up to 3 months) or at -80°C for long-term storage (up to 1 year).
 - Clearly label all aliquots with the compound name, concentration, date of preparation, and solvent.



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Caption: Workflow for the preparation and storage of **SM-164** stock solution.

Stability and Storage Recommendations

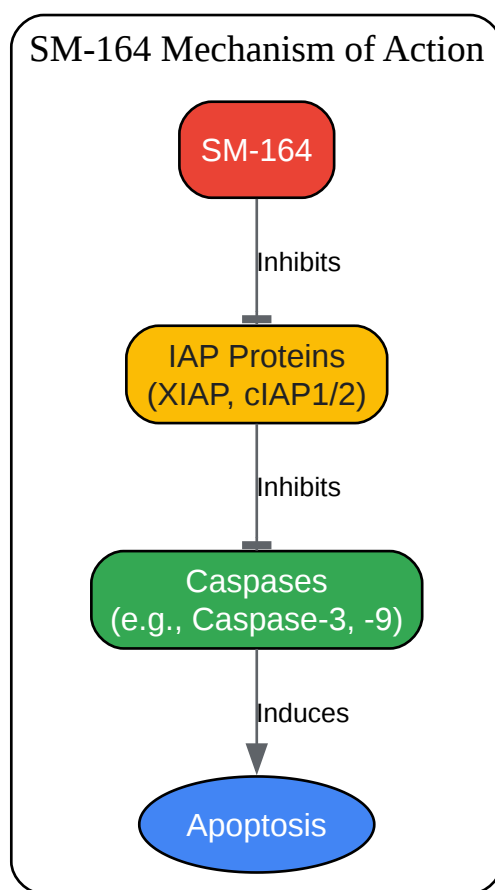
Proper storage is critical to maintain the potency of **SM-164**.

Form	Storage Temperature	Duration	Recommendations
Lyophilized Powder	-20°C	24 months	Store desiccated.
Stock Solution in DMSO	-20°C	Up to 3 months	Use within this period to prevent loss of potency.
Stock Solution in DMSO	-80°C	Up to 1 year	Recommended for long-term storage.

Note: Always aliquot the stock solution to avoid multiple freeze-thaw cycles.

Application of SM-164 in Signaling Pathways

SM-164 primarily functions by antagonizing IAP proteins, which are key regulators of apoptosis. The binding of **SM-164** to XIAP, cIAP-1, and cIAP-2 unleashes caspase activity, leading to programmed cell death.



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Caption: Simplified signaling pathway showing **SM-164** antagonism of IAPs to induce apoptosis.

Safety and Handling Precautions

- **SM-164** is a potent bioactive compound. Standard laboratory safety procedures should be followed.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling the compound.
- Handle the lyophilized powder in a chemical fume hood to avoid inhalation.
- For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

The protocols and data presented in these application notes provide a comprehensive guide for the preparation and handling of **SM-164** stock solutions. Adherence to these guidelines, particularly regarding the choice of solvent, dissolution techniques, and storage conditions, will ensure the integrity and reproducibility of experiments involving this potent IAP antagonist.

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